

trans-Chalcone oxide-d10 chemical structure and properties

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Compound of Interest

Compound Name: *trans-Chalcone oxide-d10*

Cat. No.: *B15144328*

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In-depth Technical Guide: trans-Chalcone Oxide

An Examination of its Chemical Structure, Properties, and Synthetic Methodologies

For Researchers, Scientists, and Drug Development Professionals

Abstract

trans-Chalcone oxide, a derivative of chalcone, is a molecule of significant interest in medicinal chemistry and materials science. While specific data for **trans-Chalcone oxide-d10** is not publicly available, this guide provides a comprehensive overview of the non-deuterated parent compound, trans-Chalcone oxide. This document details its chemical structure, physicochemical properties, and established synthetic protocols. The information presented is intended to serve as a foundational resource for researchers engaged in the study and application of this class of compounds.

Chemical Structure and Properties

trans-Chalcone oxide is characterized by a three-membered epoxide ring incorporated into the α,β -unsaturated ketone backbone of chalcone. This structural feature is crucial for its chemical reactivity and biological activity.

Table 1: Physicochemical Properties of trans-Chalcone Oxide

Property	Value	Source
Molecular Formula	C ₁₅ H ₁₂ O ₂	
Molecular Weight	224.26 g/mol	[1]
Appearance	Yellowish crystals	[2]
Melting Point	77-83 °C	[1]
Boiling Point	374.1 °C at 760 mmHg	[1]
Density	1.209 g/cm ³	[1]
SMILES	O=C(C1=CC=CC=C1) [C@H]2--INVALID-LINK-- C3=CC=CC=C3	
InChIKey	UQGMJZQVDNZRKT- PTTDRDKLNA-N	

Synthesis and Experimental Protocols

The primary synthetic route to trans-chalcones is the Claisen-Schmidt condensation of an appropriate benzaldehyde with an acetophenone.[3] The subsequent epoxidation of the α,β -double bond of trans-chalcone yields trans-chalcone oxide.

Synthesis of trans-Chalcone

Protocol: The Claisen-Schmidt condensation is a widely used method for synthesizing chalcones.[3]

- Reaction: An equimolar amount of a substituted benzaldehyde and a substituted acetophenone are reacted in the presence of a base, typically sodium hydroxide or potassium hydroxide, in an alcoholic solvent like ethanol.
- Procedure:
 - Dissolve the acetophenone in ethanol.
 - Add an aqueous solution of sodium hydroxide to the mixture.

- Slowly add the benzaldehyde to the reaction mixture while stirring.
- Continue stirring at room temperature until the reaction is complete (monitored by TLC).
- Pour the reaction mixture into cold water and acidify to precipitate the chalcone.
- Filter, wash the solid with water, and recrystallize from a suitable solvent (e.g., ethanol) to obtain the pure trans-chalcone.

Epoxidation of trans-Chalcone

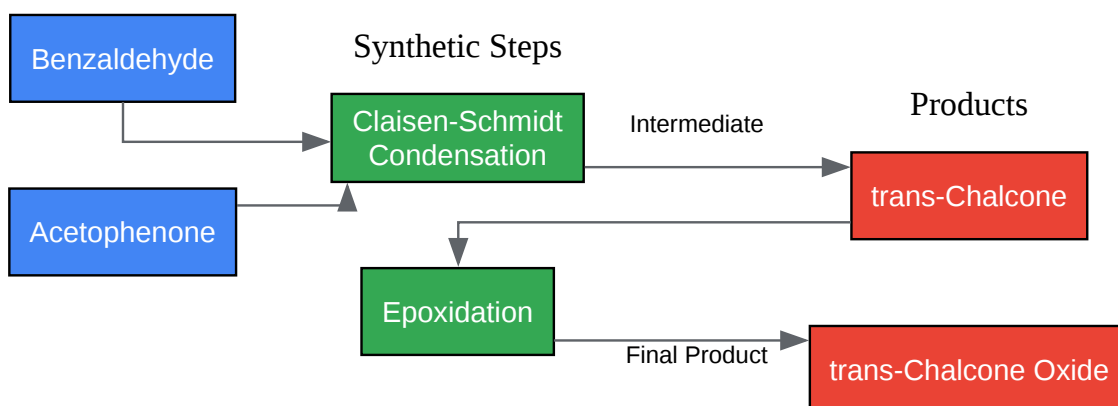
Protocol: The epoxidation of the double bond in trans-chalcone can be achieved using various epoxidizing agents, such as hydrogen peroxide in the presence of a base.

- Reaction: trans-Chalcone is treated with hydrogen peroxide in an alkaline medium.
- Procedure:
 - Dissolve the trans-chalcone in a suitable solvent like methanol or acetone.
 - Add an aqueous solution of a base (e.g., sodium hydroxide).
 - Add hydrogen peroxide (30% solution) dropwise to the mixture while maintaining a controlled temperature (e.g., using an ice bath).
 - Stir the reaction mixture until completion (monitored by TLC).
 - Neutralize the reaction mixture and extract the product with an organic solvent (e.g., dichloromethane or ethyl acetate).
 - Dry the organic layer, evaporate the solvent, and purify the resulting trans-chalcone oxide by column chromatography or recrystallization.

Logical Relationship of Synthesis

The synthesis of trans-Chalcone oxide is a two-step process starting from commercially available precursors. The logical flow of this synthesis is depicted in the following diagram.

Starting Materials



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Synthetic pathway of trans-Chalcone Oxide.

Potential Applications

trans-Chalcone oxide and its derivatives are being investigated for a variety of applications due to their biological activities. These include potential uses as anticancer, anti-inflammatory, and antimicrobial agents.^[1] The epoxide moiety is a key pharmacophore that can interact with biological nucleophiles, leading to its therapeutic effects. The development of deuterated analogs, such as the hypothetical **trans-Chalcone oxide-d10**, is a common strategy in drug development to study metabolic pathways and potentially improve pharmacokinetic profiles.

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